

Essential Safety and Logistics for Handling 2,5-Furandicarboxylic Acid

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Compound of Interest

Compound Name: 2,5-Furandicarboxylic acid

Cat. No.: B016224

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2,5-Furandicarboxylic acid** (FDCA). The following procedures and recommendations are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Hazard Identification and Classification

2,5-Furandicarboxylic acid is classified as a hazardous substance, and it is essential to be aware of its potential risks before handling. The primary hazards are summarized in the table below.

Hazard Classification	GHS Code	Description	Citations
Serious Eye Irritation	H319	Causes serious eye irritation.	[1] [2] [3] [4]
Skin Irritation	H315	May cause skin irritation.	[3] [4]
Respiratory Tract Irritation	H335	May cause respiratory irritation.	[3] [4]
Combustible Dust	-	The product in its delivered form is not capable of dust explosion; however, the enrichment of fine dust can lead to the danger of dust explosion.	[1]

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is critical to minimize exposure and ensure personal safety when handling **2,5-Furandicarboxylic acid**. The following table outlines the recommended PPE for various laboratory operations.

Body Part	PPE Recommendation	Standard	Citations
Eyes/Face	Safety glasses with side-shields or goggles. A face shield may be required for operations with a high risk of splashing or dust generation.	ANSI Z87.1 or European Standard EN166	[1] [2] [5] [6]
Hands	Chemical-resistant gloves (e.g., nitrile or butyl rubber). Inspect gloves for integrity before use.	-	[1] [2] [6]
Body	Laboratory coat. A Nomex® lab coat over cotton clothing is recommended for added protection. Ensure the lab coat is buttoned and fits properly.	-	[5]
Respiratory	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter (e.g., N95) is recommended. Use in a well-ventilated area or under a chemical fume hood.	EN 143	[1] [5] [6]

Feet	Closed-toe, closed-heel shoes that cover the entire foot.	-	[5]
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Operational and Handling Plan

Adherence to proper handling procedures is paramount to prevent accidents and exposure.

General Handling Precautions:

- Always work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid powder to minimize dust inhalation.[1][2][4]
- Avoid contact with eyes, skin, and clothing.[2][4]
- Prevent the formation and accumulation of dust.[1][2]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1][2]
- Keep containers tightly closed when not in use.[2]

Step-by-Step Handling Procedure (for weighing and preparing solutions):

- Preparation: Before starting, ensure the work area is clean and uncluttered. Confirm that all necessary PPE is available and in good condition.
- Weighing (Solid FDCA):
 - Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure to control dust.
 - Use a spatula to carefully transfer the solid FDCA to a tared weighing vessel. Avoid scooping in a manner that creates airborne dust.
 - Clean any spills on the balance immediately using a brush and dustpan.

- Solution Preparation:
 - Slowly add the weighed solid FDCA to the solvent in a suitable container (e.g., beaker or flask).
 - Stir the mixture gently to dissolve the solid. If necessary, use a magnetic stirrer at a speed that does not cause splashing.
 - If heating is required to dissolve the acid, do so in a controlled manner (e.g., using a hot plate with a stirrer) within the fume hood.

Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is necessary.

Spill Cleanup:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Communicate: Inform your supervisor and colleagues about the spill.
- Protect: Wear the appropriate PPE, including respiratory protection, before attempting to clean the spill.
- Contain and Clean (Solid Spill):
 - For small spills, carefully sweep or scoop up the solid material and place it into a labeled, sealed container for disposal.[\[2\]](#)
 - Avoid actions that could generate dust. Do not use a vacuum cleaner unless it is specifically designed for hazardous dust collection.
- Ventilate: After the spill has been cleaned, ventilate the area thoroughly.[\[1\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek

immediate medical attention.[\[2\]](#)[\[4\]](#)

- Skin Contact: Remove contaminated clothing and wash the affected area immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[\[2\]](#)[\[4\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[\[4\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical advice.[\[4\]](#)

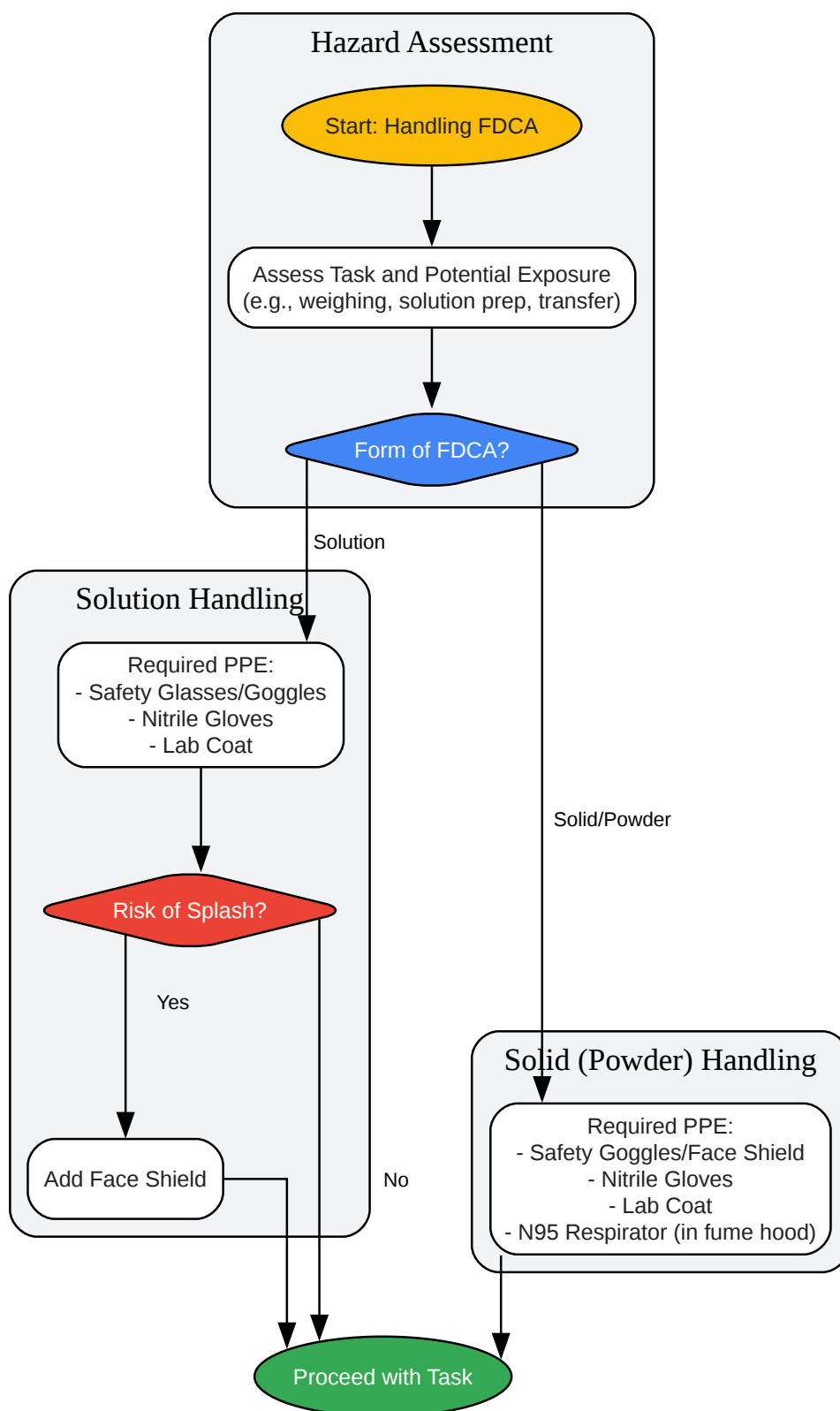
Disposal Plan

Proper disposal of **2,5-Furandicarboxylic acid** and its containers is essential to prevent environmental contamination.

- Waste Collection: Collect all waste material (spilled solid, contaminated PPE, etc.) in a clearly labeled, sealed, and appropriate container.
- Disposal: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of it down the drain or in the regular trash.[\[1\]](#)
- Container Disposal: Empty containers may retain product residue. Follow all hazard warnings and handle empty containers as if they were full.

PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate personal protective equipment when handling **2,5-Furandicarboxylic acid**.



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References

- 1. chemos.de [chemos.de]
- 2. fishersci.com [fishersci.com]
- 3. 2,5-Furandicarboxylic acid | C₆H₄O₅ | CID 76720 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. leelinework.com [leelinework.com]
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